

O-Tolidine sulfate CAS number and molecular weight

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Compound of Interest

Compound Name: **O-Tolidine sulfate**

Cat. No.: **B3343464**

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An In-depth Technical Guide on o-Tolidine Sulfate

This technical guide provides an overview of the core chemical properties of **o-tolidine sulfate**, intended for researchers, scientists, and professionals in drug development.

Core Chemical Properties

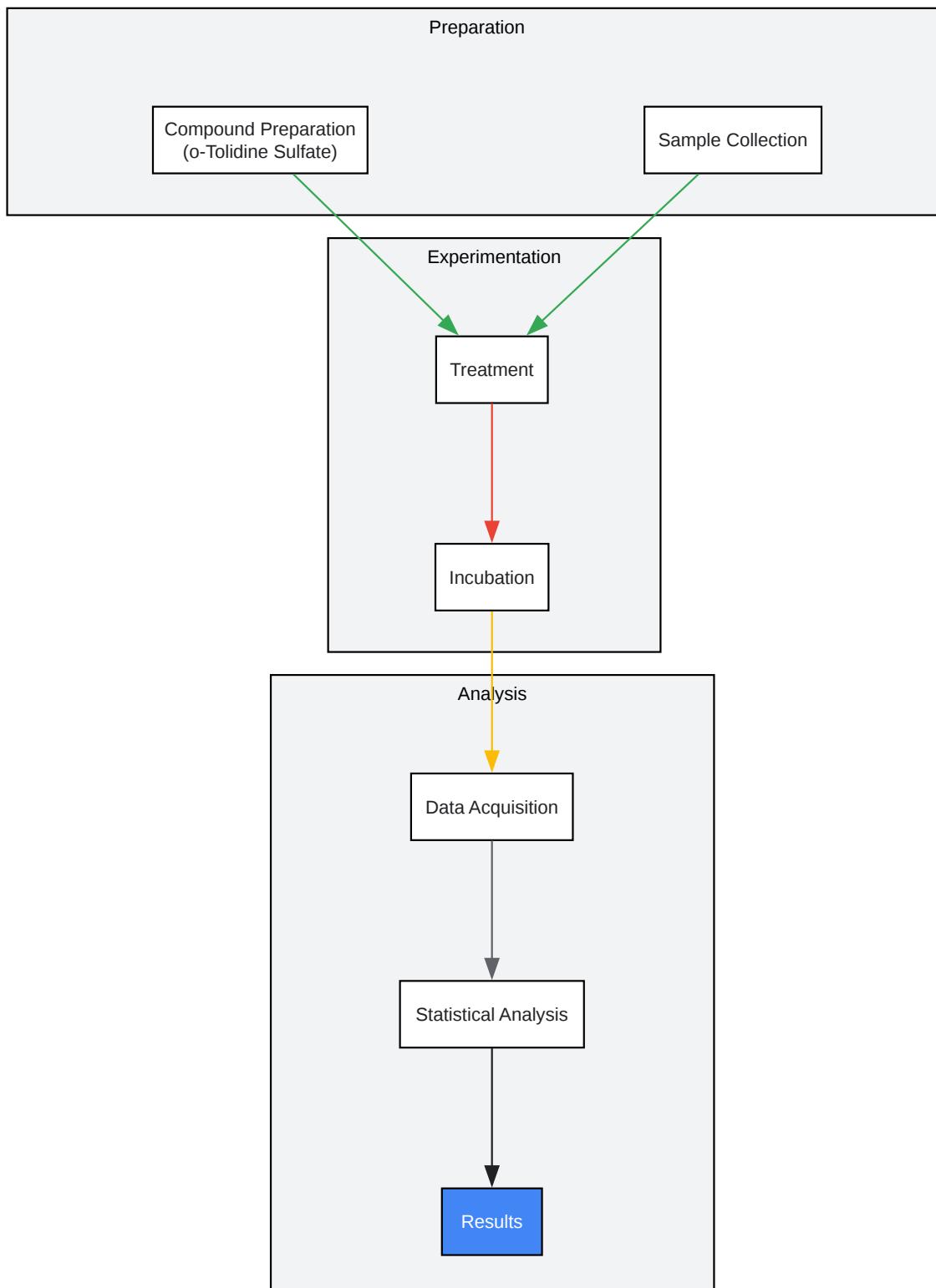
O-Tolidine sulfate is a chemical compound with the following key identifiers and properties.

| Property | Value | Source |
|-------------------|--------------|---|
| CAS Number | 531-20-4 | [1] |
| Molecular Formula | C14H18N2O4S | [1] [2] |
| Molecular Weight | 310.37 g/mol | [1] [2] |

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **o-tolidine sulfate** are not readily available in the public domain. O-tolidine itself is recognized as a colorimetric reagent for gold and free chlorine^[3]. It is also identified as a substance that may cause cancer and is harmful if swallowed^[4].

Further research is required to delineate its specific applications in experimental settings and its role in biological signaling. The following diagram illustrates a generic experimental workflow concept.

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References

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